

Application Notes and Protocols for 2-Pentynoic Acid

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Compound of Interest

Compound Name: 2-Pentynoic acid

Cat. No.: B041440

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2-Pentynoic acid**, along with representative protocols for its application in organic synthesis.

Chemical and Physical Properties

2-Pentynoic acid is a carboxylic acid containing a carbon-carbon triple bond. It is a solid at room temperature and presents several hazards that necessitate careful handling.

Property	Value	Source
CAS Number	5963-77-9	[1] [2]
Molecular Formula	C5H6O2	[1]
Molecular Weight	98.10 g/mol	[1]
Appearance	Solid	[1]
Melting Point	47-53 °C	[1] [3]
Flash Point	96.11 °C (205.0 °F)	[1]
Stability	Stable under recommended storage conditions.	[2] [3] [4] [5] [6]

Safety and Hazard Information

2-Pentyoic acid is classified as a hazardous substance. All personnel should be thoroughly familiar with the hazards before handling.

Hazard Classifications:

- Acute Toxicity, Oral (Category 4)[[1](#)][[7](#)]
- Skin Irritant (Category 2)[[1](#)][[7](#)]
- Eye Irritant (Category 2A)[[1](#)][[7](#)]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System[[1](#)][[7](#)]

Hazard Statements:

- H302: Harmful if swallowed.[[1](#)]
- H315: Causes skin irritation.[[1](#)]
- H319: Causes serious eye irritation.[[1](#)]
- H335: May cause respiratory irritation.[[1](#)]

Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[[1](#)]
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat and, if necessary, additional protective clothing to prevent skin contact.

- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator (such as a type N95 dust mask) is required.[[1](#)]
- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- An eyewash station and a safety shower must be readily accessible in the immediate work area.[[8](#)]

Proper storage is essential to maintain the stability and quality of **2-Pentynoic acid**.

Parameter	Recommendation
Temperature	Store in a refrigerator at 2-8°C.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen) to prevent potential reactions with air or moisture.
Container	Keep in a tightly closed container.[5]
Light	Store in a light-resistant container to prevent degradation.
Incompatibilities	Keep away from oxidizing agents and strong bases.[3][4][6]
General	Store in a dry, well-ventilated place.[5]

- Spills: In case of a spill, evacuate the area. Wearing appropriate PPE, absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and collect it into a suitable container for disposal. Avoid generating dust.
- Waste Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Experimental Protocols

2-Pentynoic acid is utilized as a building block in organic synthesis, for example, in the preparation of vinylstannanes and spiroindolines.[3][6] The following are generalized protocols and should be adapted and optimized for specific research applications.

This protocol outlines a representative workflow for using **2-Pentynoic acid** as a substrate in a transition-metal-catalyzed cross-coupling reaction.

Materials:

- **2-Pentynoic acid**
- An appropriate reaction partner (e.g., an organostannane for Stille coupling)
- A suitable catalyst (e.g., a palladium complex)
- An appropriate solvent (anhydrous)
- Inert gas supply (Argon or Nitrogen)
- Standard laboratory glassware (oven-dried)

Procedure:

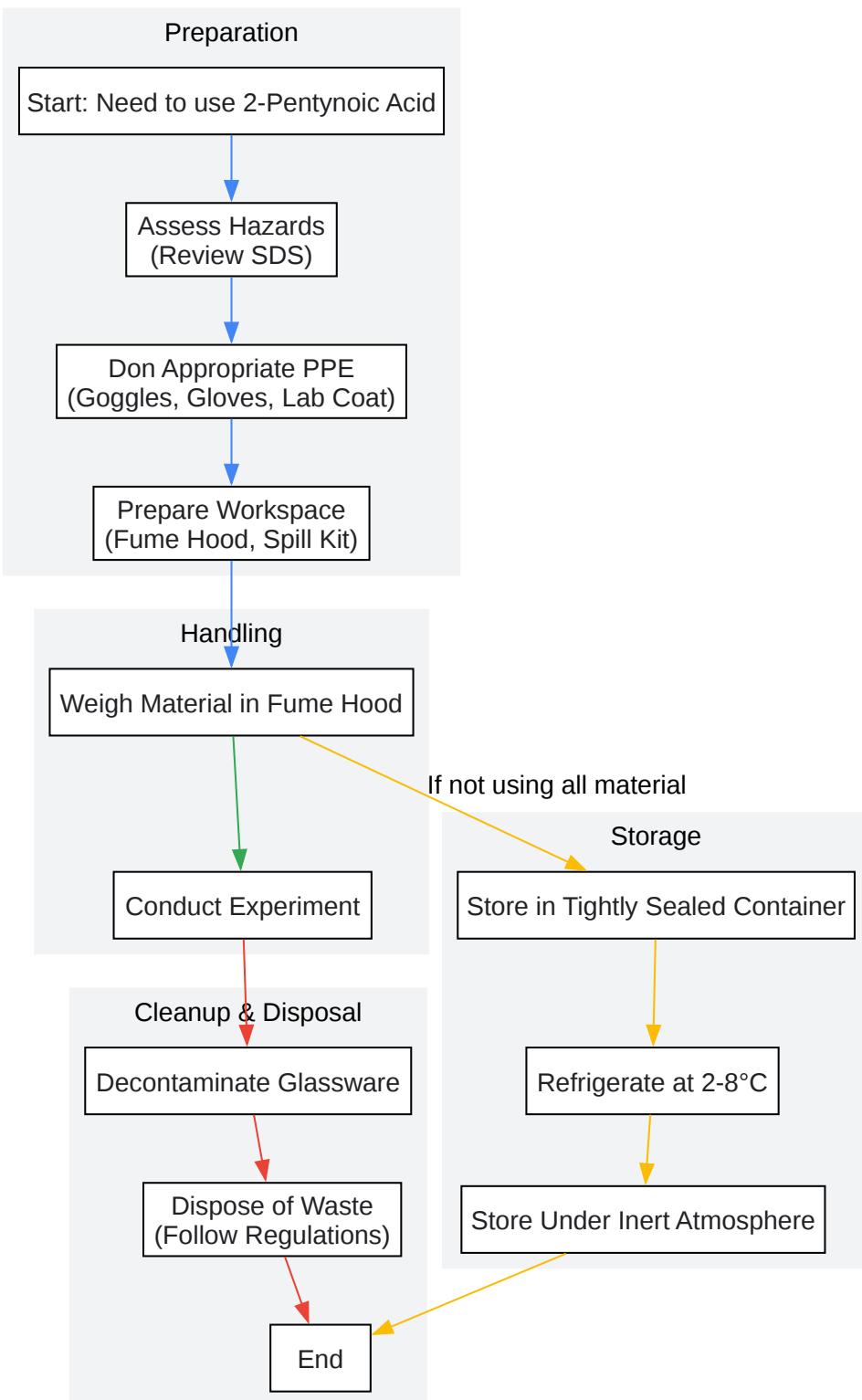
- Preparation: Under an inert atmosphere, add **2-Pentynoic acid** and the appropriate reaction partner to an oven-dried reaction flask equipped with a magnetic stir bar.
- Solvent Addition: Add the anhydrous solvent via syringe.
- Catalyst Addition: Add the catalyst to the reaction mixture.
- Reaction: Stir the reaction mixture at the appropriate temperature for the required duration. Monitor the reaction progress using a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).
- Workup: Upon completion, cool the reaction to room temperature. Quench the reaction by adding a suitable aqueous solution (e.g., saturated ammonium chloride).
- Extraction: Extract the product with an appropriate organic solvent.

- Purification: Dry the combined organic layers over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure. Purify the crude product using a suitable technique, such as column chromatography.

Logical Workflow Diagram

The following diagram illustrates the key decision points and procedures for the safe handling and storage of **2-Pentynoic acid**.

Safe Handling and Storage Workflow for 2-Pentynoic Acid

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Caption: Workflow for safe handling and storage of **2-Pentynoic acid**.

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